

what is benzyl decanoate

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Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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Applications and Safety

Benzyl decanoate is predominantly used in the flavor and fragrance industry. Its faint, fatty-waxy, and floral odor makes it suitable for a wide range of consumer products. Safety assessments have been conducted for this purpose, and usage levels in various food categories have been established [1].

- **Fragrance Applications:** Recommended for use at up to **8.00%** in the fragrance concentrate [1].
- **Food Flavoring Applications:** The following table outlines its average and maximum usage levels (in mg/kg) in various food categories as per industry reports [1]:

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy Products	7.00	35.00
Fats and Oils	5.00	25.00
Processed Fruit	7.00	35.00
Confectionery	10.00	50.00
Bakery Wares	10.00	50.00
Alcoholic Beverages	10.00	50.00
Ready-to-eat Savouries	20.00	100.00

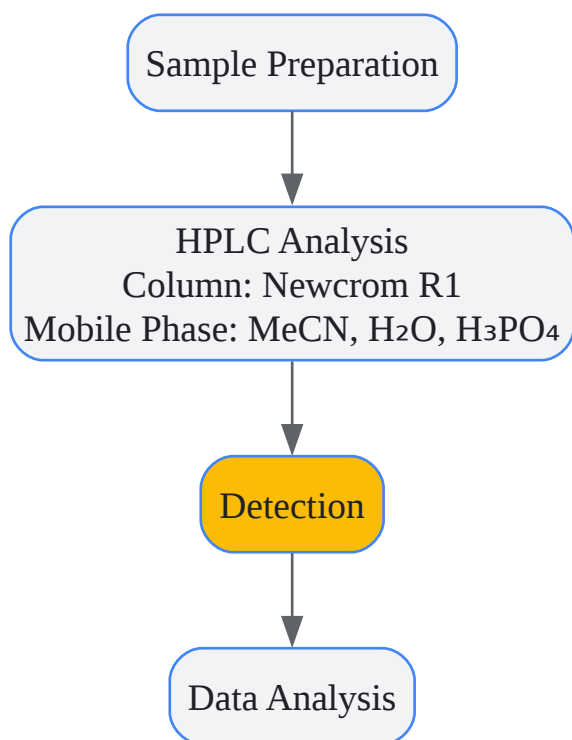
From a toxicological standpoint, the substance is classified in **Structure Class I** by the fragrance industry, indicating a low risk based on its chemical structure. The estimated daily intake is well below the threshold of concern [1].

Analytical Methods

Benzyl decanoate can be analyzed using reverse-phase high-performance liquid chromatography (HPLC). An established method uses a **Newcrom R1 HPLC column** with a mobile phase of acetonitrile, water, and phosphoric acid. For mass spectrometry (MS) compatibility, phosphoric acid can be replaced with formic acid [2].

- **Scalability:** This LC method is scalable and can be adapted for the isolation of impurities in preparative separation and for pharmacokinetic studies [2].
- **Column Alternatives:** Smaller 3 μm particle size columns are available for faster Ultra Performance Liquid Chromatography (UPLC) applications [2].

The experimental workflow for the analysis can be summarized as follows:

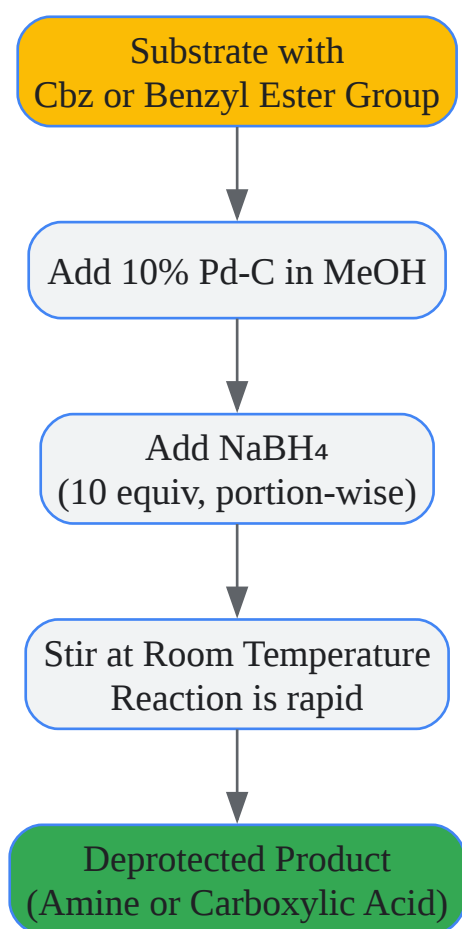


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Synthesis and Deprotection Context

While the search results do not provide a specific synthesis protocol for **benzyl decanoate**, its name indicates it is the benzyl ester of decanoic acid. Esterification reactions are standard in organic synthesis. A highly relevant and modern protocol for the removal (deprotection) of benzyl ester groups, which is a critical operation in multi-step synthetic sequences (such as in drug development), is available [3].

The following diagram outlines this deprotection protocol, which is also applicable to the related N-benzyloxycarbonyl (Cbz) amine protecting group:



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Key Advantages of this Protocol: This method is efficient and practical for laboratory-scale work. It uses **NaBH₄/Pd-C in MeOH** for in-situ hydrogen generation, avoiding the direct use of hazardous hydrogen gas. NaBH₄ is more moisture-stable, easier to handle, and less expensive than alternative reagents like triethylsilane [3].

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References

1. , 42175-41-7 benzyl decanoate [thegoodscentcompany.com]
2. | SIELC Technologies Benzyl decanoate [sielc.com]
3. [sciencedirect.com/science/article/abs/pii/S0040403915004256](https://www.sciencedirect.com/science/article/abs/pii/S0040403915004256) [sciencedirect.com]

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